Satellite Remote Sensing of Atmospheric Bromine Monoxide (BrO) Columns: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bromine oxide*

Cat. No.: *B1232602*

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Introduction

Atmospheric bromine monoxide (BrO) is a halogen radical that plays a significant role in atmospheric chemistry, particularly in catalytic ozone depletion cycles in both the stratosphere and troposphere. Satellite-based remote sensing provides a crucial tool for monitoring the global distribution and variability of BrO columns. This document provides detailed application notes and protocols for the retrieval of atmospheric BrO columns from satellite-based UV-Visible spectrometers, with a focus on instruments such as the TROPOspheric Monitoring Instrument (TROPOMI), the Ozone Monitoring Instrument (OMI), and the Global Ozone Monitoring Experiment-2 (GOME-2).

The retrieval of BrO columns from satellite measurements of backscattered solar radiation is primarily achieved through the Differential Optical Absorption Spectroscopy (DOAS) technique. This method allows for the separation of the weak absorption signal of BrO from other atmospheric absorbers and scattering processes. Subsequent steps are required to convert the

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measured slant column densities (SCDs) to vertical column densities (VCDs) and to separate the contributions from the stratosphere and troposphere.

These data are vital for a range of applications, including understanding tropospheric ozone chemistry, quantifying the impact of halogen chemistry on the lifetime of pollutants, and identifying and monitoring natural sources of bromine such as volcanic eruptions, sea salt aerosols, and polar bromine explosion events.[1][2][3][4]

Instrumentation Overview

Several satellite instruments have been instrumental in providing global BrO column data. The primary characteristics of three key instruments are summarized below.

Feature	TROPOMI (on Sentinel-5P)	OMI (on Aura)	GOME-2 (on MetOp-A/B/C)
Launch Date	October 2017	July 2004	Metop-A: 2006, Metop-B: 2012, Metop-C: 2018
Equator Crossing Time	~13:30 LT	~13:45 LT	~09:30 LT
Spatial Resolution	Up to 3.5 x 5.5 km²	Up to 13 x 24 km²	40 x 80 km² (Metop-A/B)
Spectral Resolution	~0.5 nm	~0.5 nm	~0.5 nm
BrO Retrieval Spectral Range	Typically within 320-405 nm	Typically within 319-347.5 nm	Typically within 332-359 nm

Experimental Protocols

Protocol for BrO Slant Column Density (SCD) Retrieval using DOAS

The DOAS method is a well-established technique for retrieving the total amount of an absorber along the light path. The core principle is to separate the narrow-band absorption

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features of the target gas from broad-band extinction by Rayleigh and Mie scattering and the absorption of other species.

Materials and Equipment:

- Level-1B satellite radiance and irradiance data from a UV-Visible spectrometer (e.g., TROPOMI, OMI, GOME-2).
- DOAS fitting software (e.g., QDOAS, SCIATRAN).
- High-resolution laboratory absorption cross-section spectra for BrO and interfering species.
- High-resolution solar reference spectrum.

Procedure:

- Data Acquisition: Obtain Level-1B data, which contain geolocated and radiometrically calibrated earthshine radiances and the solar irradiance spectrum for the desired time period and region of interest.
- Wavelength Calibration: Perform a precise wavelength calibration of the satellite spectra using the Fraunhofer lines present in the solar spectrum.
- DOAS Fit: Apply a non-linear least-squares fitting algorithm to the logarithm of the ratio of the measured radiance and a reference solar spectrum. The fitting model includes the absorption cross-sections of BrO and other interfering species, a low-order polynomial to account for broad-band effects, and often a Ring spectrum to account for inelastic rotational Raman scattering.

  The optical depth, $\tau(\lambda)$, is modeled as:

  $$\tau(\lambda) = \ln(I_0(\lambda) / I(\lambda)) = \Sigma_i(\sigma_i(\lambda) * S_i) + P(\lambda)$$

  where:

  - $I_0(\lambda)$ is the reference solar irradiance spectrum.
  - $I(\lambda)$ is the measured earthshine radiance spectrum.

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- $\sigma_i(\lambda)$ is the absorption cross-section of species i.
- S_i is the slant column density of species i.
- $P(\lambda)$ is a low-order polynomial.

- Selection of Fitting Window and Interfering Species: The choice of the spectral fitting window is a trade-off between maximizing the BrO absorption signal and minimizing interferences from other absorbers. The table below provides typical DOAS retrieval settings for different instruments.

Parameter	TROPOMI	OMI	GOME-2
Fitting Window	323 - 360 nm	319.0 - 347.5 nm[5][6]	332 - 359 nm[7][8][9]
BrO Cross-Section	Wilmouth et al. (1999) or Fleischmann et al. (2004)	Wilmouth et al. (1999) [5]	Fleischmann et al. (2004)[5]
Interfering Species	O_3, NO_2, HCHO, O_4	O_3, NO_2, HCHO, O_2-O_2[5][6]	O_3, NO_2, HCHO
Polynomial Order	5	Closure polynomials	5
Additional Terms	Ring effect, intensity offset	Rotational Raman scattering, closure polynomials[5][6]	Ring effect, intensity offset

- Output: The result of the DOAS fit is the slant column density (SCD) of BrO, which represents the integrated concentration along the atmospheric light path. The fitting process also yields an uncertainty estimate for the SCD.

Protocol for Air Mass Factor (AMF) Calculation and Vertical Column Density (VCD) Determination

The AMF is a conversion factor that relates the SCD to the VCD and is dependent on the viewing geometry, surface albedo, cloud properties, and the vertical profile of the trace gas.

Materials and Equipment:

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- Retrieved BrO SCDs.
- Radiative Transfer Model (RTM), such as VLIDORT, SCIATRAN, or DISAMAR.
- A-priori BrO vertical profiles from a chemical transport model (e.g., GEOS-Chem) or a climatology.
- Ancillary data: surface albedo, cloud fraction, cloud top pressure, and solar and viewing zenith and azimuth angles from the satellite data product.

Procedure:

- Input for RTM: For each satellite pixel, provide the RTM with the necessary input parameters: viewing geometry, solar angles, surface albedo, and cloud information.
- Scattering Weights Calculation: The RTM calculates the altitude-dependent scattering weights, w(z), which describe the sensitivity of the measurement to the abundance of the absorber at different altitudes.
- AMF Calculation: The AMF is calculated by integrating the product of the scattering weights and the normalized a-priori BrO vertical profile shape factor, s(z):

  $AMF = \int w(z) * s(z) \, dz$

- VCD Calculation: The BrO VCD is then obtained by dividing the SCD by the AMF:

  $VCD = SCD / AMF$

Protocol for Stratosphere-Troposphere Separation

To isolate the tropospheric BrO column, which is often of primary interest for surface-related emission events, the stratospheric contribution must be subtracted from the total VCD.

Methods:

Several methods exist for this separation, often relying on the assumption that stratospheric BrO is zonally well-mixed and correlated with other stratospheric tracers like ozone.

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A. Climatological Approach (e.g., used for TROPOMI):

- Stratospheric BrO Climatology: Utilize a chemical transport model (e.g., GEOS-Chem) to generate a global climatology of stratospheric BrO columns.[1]
- Subtraction: For each satellite measurement, subtract the corresponding gridded and temporally interpolated stratospheric BrO value from the total VCD to obtain the tropospheric VCD.

B. Residual Technique with O_3 and NO_2 (e.g., used for GOME-2):

- Stratospheric BrO Estimation: This method uses a climatological relationship between stratospheric BrO and total ozone (O_3) and stratospheric nitrogen dioxide (NO_2) columns, which are also measured by the satellite.[9][10] The partitioning of BrO to total inorganic bromine (Bry) is estimated using the stratospheric NO_2 columns.[9]
- Subtraction: The estimated stratospheric BrO column is subtracted from the total retrieved BrO column.
- Tropospheric AMF: The resulting tropospheric SCD is then converted to a tropospheric VCD using an AMF calculated with a representative tropospheric BrO profile.

C. Reference Sector Method:

- Identify Clean Sector: Identify a "clean" oceanic region (e.g., the remote Pacific) where tropospheric BrO is assumed to be negligible.
- Zonal Mean: Assume that the stratospheric BrO column is zonally constant and use the measurements in the reference sector to determine the latitudinally dependent stratospheric background.
- Subtraction: Subtract this zonal mean stratospheric column from the total column at all longitudes for the corresponding latitudes.

Data Presentation

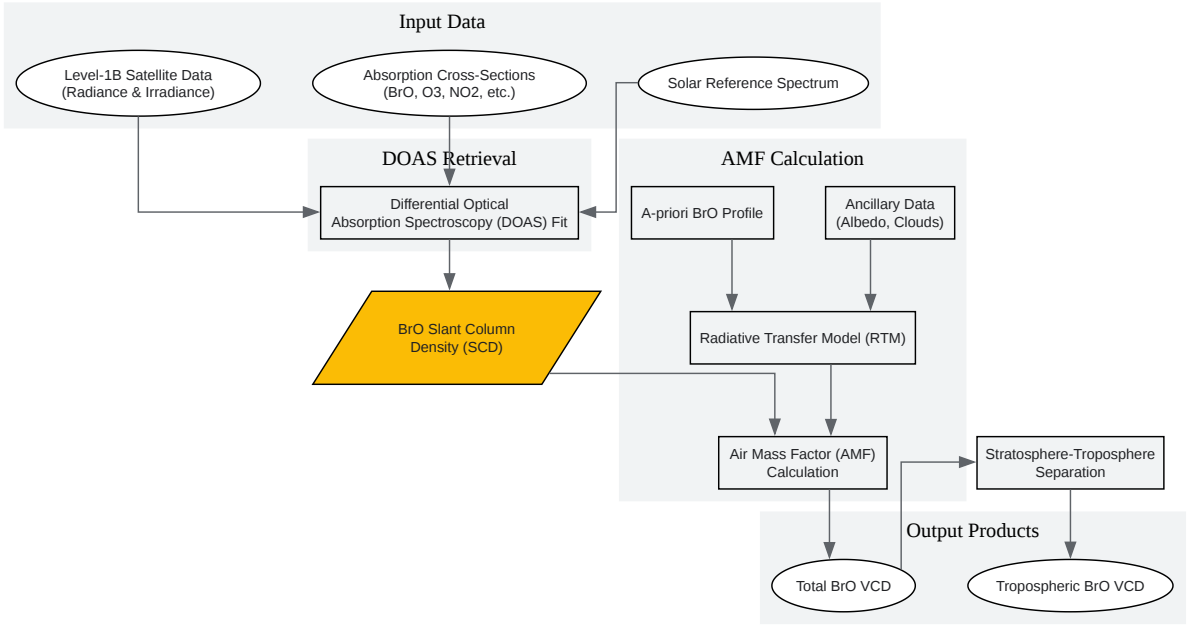
The following table summarizes typical retrieved BrO column values from different satellite instruments in various atmospheric regions.

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Region	Instrument	Typical Total VCD (molecules cm^{-2})	Typical Tropospheric VCD (molecules cm^{-2})
Global Background	OMI	4 - 7 x 10^{13}	< 2 x 10^{13}
Polar Spring (Bromine Explosion)	TROPOMI	Up to 7.8 x 10^{13}[1]	Up to 5 x 10^{13}
Volcanic Plumes	GOME-2, OMI, TROPOMI	Can exceed 1 x 10^{14}	Highly variable, can dominate the total column
Salt Lakes/Marshes	TROPOMI, OMI	1 - 3 x 10^{13}	0.5 - 2 x 10^{13}

Visualizations

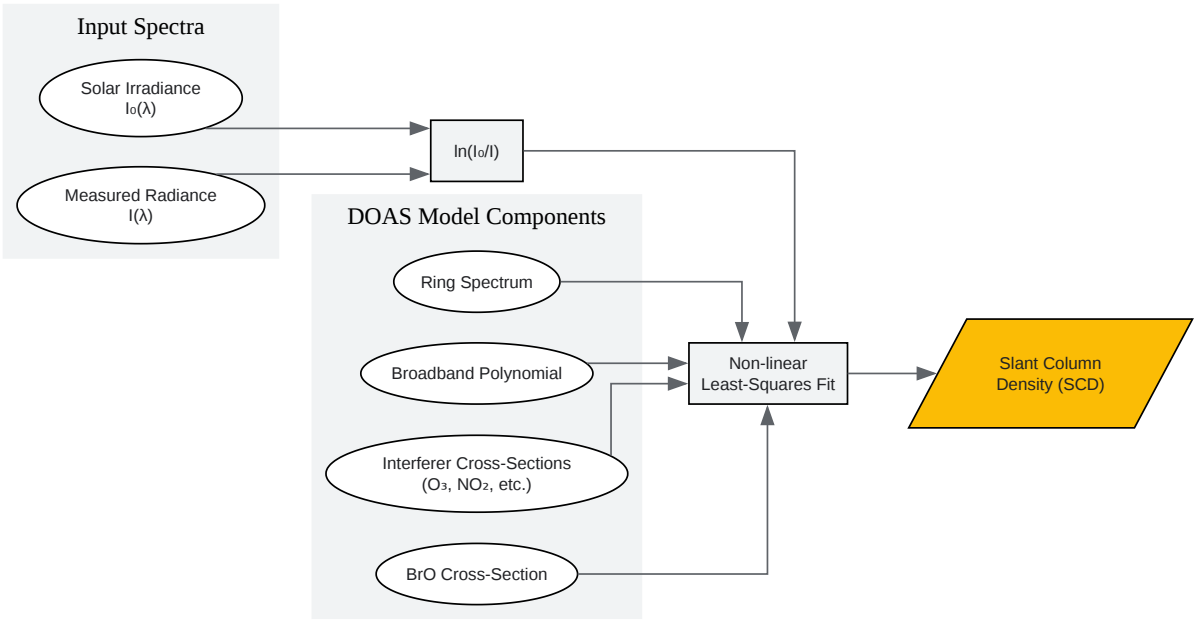
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Caption: Workflow for satellite-based retrieval of atmospheric BrO columns.

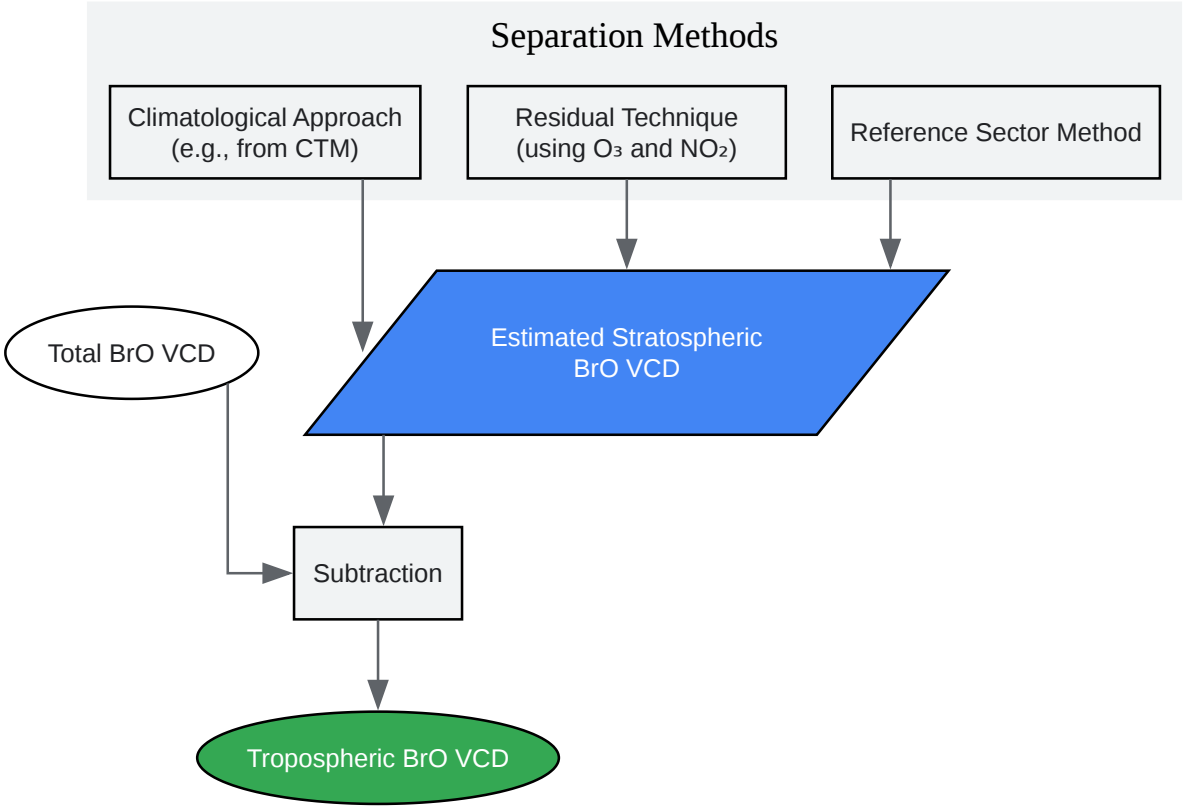
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Caption: Core principle of the DOAS (Differential Optical Absorption Spectroscopy) method.

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Caption: Common methods for separating stratospheric and tropospheric BrO columns.

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